

Hyperforin Dicyclohexylammonium Salt: Technical Support Center

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Compound of Interest

Compound Name: *Hyperforin dicyclohexylammonium salt*

Cat. No.: *B608025*

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This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **Hyperforin dicyclohexylammonium salt**. Find answers to frequently asked questions and troubleshoot common experimental issues to ensure the integrity of your results.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **Hyperforin dicyclohexylammonium salt**?

For long-term and short-term storage, **Hyperforin dicyclohexylammonium salt** should be stored at -20°C.^{[1][2]}

Q2: What are the optimal storage conditions for the solid compound?

To ensure stability, the solid compound should be stored at -20°C, protected from light, in a tightly sealed container, and under desiccating conditions.^{[1][3]} It is also recommended to store it under an inert gas as the product is sensitive to air and light.^{[1][3]}

Q3: How long is **Hyperforin dicyclohexylammonium salt** stable?

When stored correctly at -20°C, the compound is stable for at least four years.^[4]

Q4: I need to prepare a stock solution. What solvents are recommended and how should I store the solution?

Hyperforin dicyclohexylammonium salt is soluble in DMSO, DMF, and Ethanol.[2][4] Stock solutions can be aliquoted and stored to avoid repeated freeze-thaw cycles. For stock solutions in DMSO, storage at -20°C is recommended for up to one month, and at -80°C for up to six months.[5] Always protect solutions from light.[5]

Q5: Is the dicyclohexylammonium salt form of Hyperforin more stable than the free form?

Yes, the dicyclohexylammonium salt is a more stable form of hyperforin, which is known to rapidly oxidize when exposed to light and air.[6]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Inconsistent or unexpected experimental results.	Degradation of the compound due to improper storage or handling.	1. Ensure the solid compound is stored at -20°C, protected from light and air. [1] [3] 2. For solutions, use freshly prepared solutions or ensure stock solutions have been stored correctly at -20°C or -80°C for the appropriate duration. [5] 3. Minimize exposure of the compound and its solutions to light and air during experiments.
Compound appears discolored or clumpy.	Potential degradation due to moisture or oxidation.	1. Discard the vial as the compound's integrity may be compromised. 2. Ensure storage containers are tightly sealed and stored under desiccating conditions. [1]
Low compound activity in cell-based assays.	Instability in cell culture media.	1. Hyperforin dicyclohexylammonium salt is unstable in cell culture media lacking fetal calf serum (FCS), with complete degradation observed in under 24 hours. [7] 2. Ensure your cell culture medium is supplemented with FCS to improve stability. [7] 3. For FCS-free conditions, consider using a stabilizing agent or preparing fresh solutions immediately before use.

Stability and Storage Data Summary

Parameter	Condition	Recommendation/Data	Citation
Solid Form Storage Temperature	Short-term & Long-term	-20°C	[1][2]
Solid Form Storage Conditions	General	Store in the dark, under desiccating conditions, tightly sealed.	[1][3]
Atmosphere	Store under an inert gas.	[3]	
Solid Form Stability	at -20°C	≥ 4 years	[4]
Solution Storage (DMSO)	-20°C	Up to 1 month	[5]
-80°C	Up to 6 months	[5]	
Stability in Cell Culture Media	With Fetal Calf Serum (FCS)	Completely recovered after 24 hours.	[7]
Without Fetal Calf Serum (FCS)	Total loss after less than 24 hours.	[7]	

Experimental Protocols

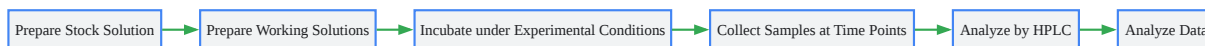
Protocol: Assessing the Stability of **Hyperforin Dicyclohexylammonium Salt** in Solution

This protocol outlines a general method to determine the stability of **Hyperforin dicyclohexylammonium salt** in a specific solvent or medium over time using High-Performance Liquid Chromatography (HPLC).

- Preparation of Stock Solution:
 - Accurately weigh a known amount of **Hyperforin dicyclohexylammonium salt**.

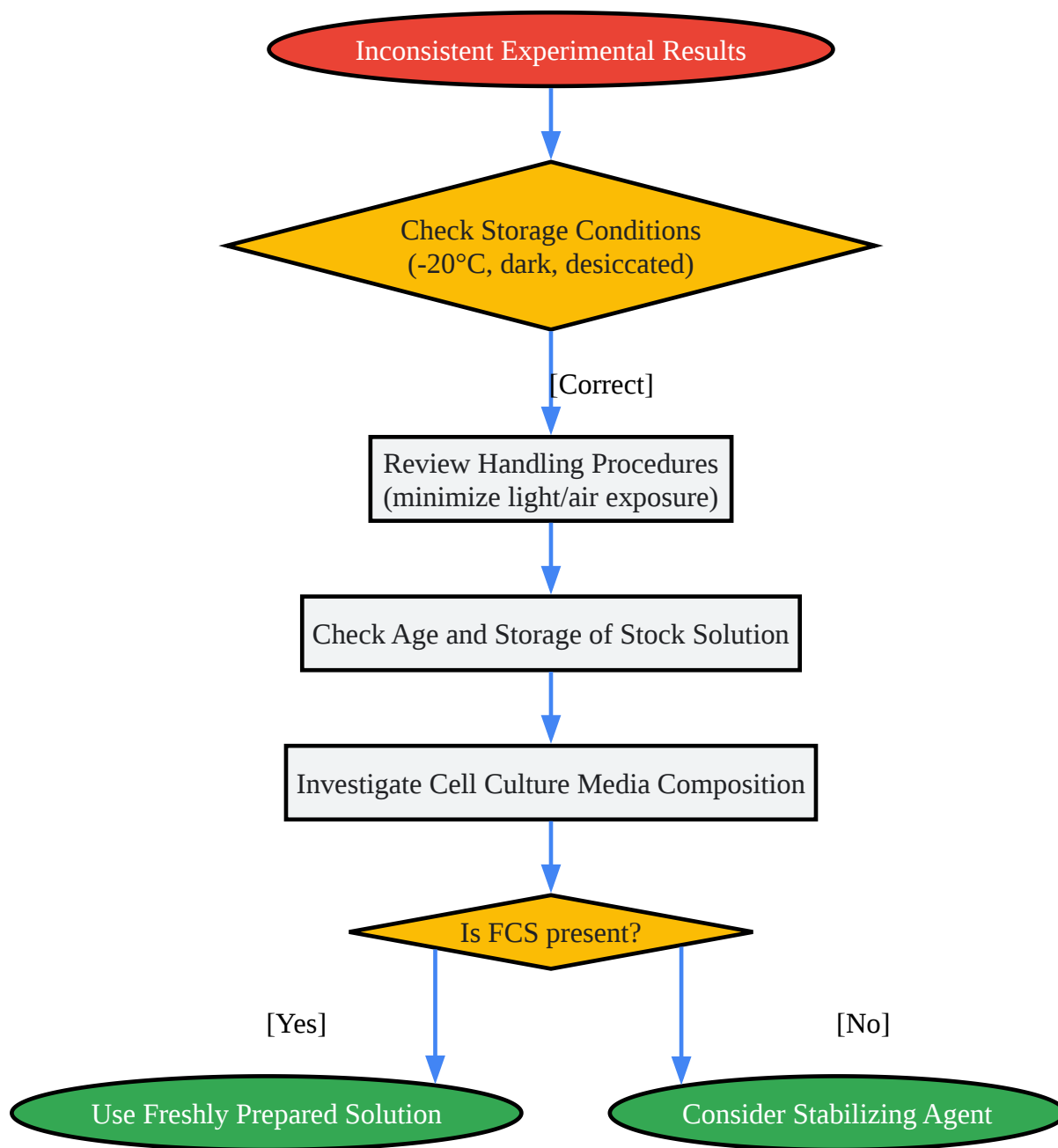
- Dissolve in the desired solvent (e.g., DMSO, Ethanol) to a known concentration. This will be your stock solution.
- Preparation of Working Solutions:
 - Dilute the stock solution with the experimental medium (e.g., cell culture medium with or without FCS) to the final desired concentration.
- Incubation:
 - Incubate the working solutions under the desired experimental conditions (e.g., 37°C, 5% CO₂).
- Time-Point Sampling:
 - At designated time points (e.g., 0, 2, 4, 8, 24 hours), collect aliquots of the working solutions.
 - Immediately store the collected samples at -80°C until analysis to prevent further degradation.
- HPLC Analysis:
 - Prepare a standard curve using freshly prepared solutions of **Hyperforin dicyclohexylammonium salt** of known concentrations.
 - Analyze the collected samples and the standards by a validated HPLC method. A reverse-phase C18 column is typically suitable.
 - The mobile phase and detection wavelength should be optimized for Hyperforin.
- Data Analysis:
 - Quantify the concentration of **Hyperforin dicyclohexylammonium salt** in each sample by comparing the peak area to the standard curve.
 - Plot the concentration as a function of time to determine the degradation rate.

Visualizations



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Caption: Experimental workflow for assessing compound stability.



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